

basic properties of 1-Cyclopentylpiperidine

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Compound of Interest

Compound Name: 1-Cyclopentylpiperidine

CAS No.: 7335-04-8

Cat. No.: B1266840

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An In-depth Technical Guide to **1-Cyclopentylpiperidine**

Foreword

As a foundational scaffold in modern medicinal chemistry, **1-Cyclopentylpiperidine** (CPP) represents a molecule of significant interest to researchers, scientists, and drug development professionals. This saturated heterocyclic amine, characterized by its piperidine ring N-substituted with a cyclopentyl group, offers a unique combination of structural rigidity, lipophilicity, and synthetic accessibility. These attributes have established the piperidine motif as one of the most prevalent structural units in pharmaceuticals, spanning a vast range of therapeutic areas.^{[1][2][3]} This guide provides a comprehensive technical overview of **1-Cyclopentylpiperidine**, moving beyond a simple recitation of facts to deliver field-proven insights grounded in established scientific principles. We will explore its core physicochemical properties, detail robust synthetic protocols, analyze its applications in drug design, and outline standards for its analytical characterization and safe handling.

Core Physicochemical Properties

The therapeutic efficacy and pharmacokinetic profile of any drug candidate are intrinsically linked to its fundamental physicochemical properties. **1-Cyclopentylpiperidine's**

characteristics provide a favorable starting point for drug design, offering a balance of features that can be fine-tuned through further chemical modification.

Key quantitative data are summarized below for rapid assessment and comparison.

Property	Value	Source
IUPAC Name	1-cyclopentylpiperidine	[4]
Molecular Formula	C ₁₀ H ₁₉ N	[4]
Molecular Weight	153.27 g/mol	[4]
CAS Number	7335-04-8	[4]
Boiling Point	~210 °C (483.15 K)	[5]
Computed XLogP3	2.4	[4]
Enthalpy of Vaporization	55.1 ± 0.3 kJ/mol	[5]

The XLogP3 value of 2.4 suggests a moderate lipophilicity, a crucial parameter that influences a molecule's ability to cross biological membranes.[4] This value often falls within the desired range for orally bioavailable drugs, making CPP an attractive starting point for library synthesis.

Synthesis and Reactivity

The synthesis of **1-Cyclopentylpiperidine** is most commonly and efficiently achieved through the reductive amination of cyclopentanone with piperidine. This well-established reaction provides a reliable and scalable route to the target compound.

Experimental Protocol: Synthesis via Reductive Amination

Objective: To synthesize **1-Cyclopentylpiperidine** from commercially available starting materials with high purity and yield.

Principle: This procedure involves the initial formation of an enamine or iminium ion intermediate from the condensation of cyclopentanone and piperidine. This intermediate is then

reduced in situ by a mild hydride-donating agent, sodium triacetoxyborohydride (STAB), to yield the final tertiary amine product.

Materials:

- Piperidine
- Cyclopentanone
- Sodium triacetoxyborohydride (STAB)
- 1,2-Dichloroethane (DCE) or Dichloromethane (DCM)
- Glacial Acetic Acid (catalyst)
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Standard laboratory glassware (round-bottom flask, separatory funnel, etc.)
- Magnetic stirrer

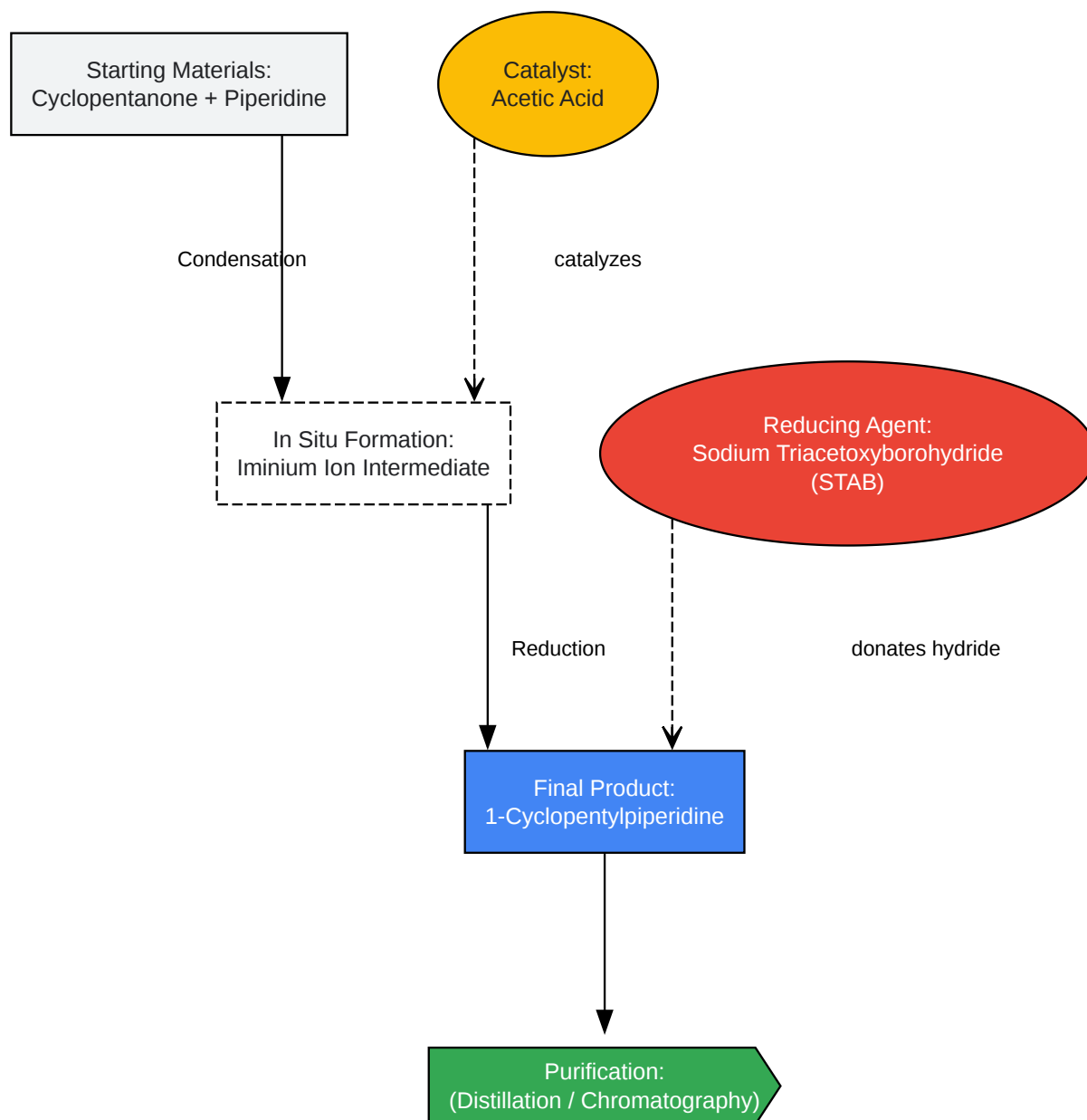
Step-by-Step Methodology:

- **Reaction Setup:** In a clean, dry round-bottom flask under ambient atmosphere, dissolve cyclopentanone (1.0 equivalent) and piperidine (1.05 equivalents) in DCE or DCM (approx. 0.2 M concentration).
- **Iminium Formation:** Add a catalytic amount of glacial acetic acid (approx. 0.1 equivalents) to the solution. Stir the mixture at room temperature for 20-30 minutes. The acid catalyzes the dehydration step, promoting the formation of the electrophilic iminium intermediate.
- **Reduction:** To the stirring solution, add sodium triacetoxyborohydride (STAB) (1.5 equivalents) portion-wise over 10-15 minutes. STAB is chosen for its mild, non-basic nature

and high selectivity for iminium ions over ketones, which prevents the undesired reduction of the starting cyclopentanone.

- **Reaction Monitoring:** Allow the reaction to stir at room temperature for 3-12 hours. The reaction progress must be monitored by a self-validating system such as Thin-Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS) until the starting materials are fully consumed.
- **Workup - Quenching:** Carefully quench the reaction by the slow addition of a saturated aqueous solution of NaHCO_3 . This neutralizes the acetic acid and destroys any excess STAB.
- **Workup - Extraction:** Transfer the biphasic mixture to a separatory funnel. Extract the aqueous layer twice with DCM. Combine the organic layers.
- **Workup - Washing:** Wash the combined organic layers with brine to remove residual water-soluble impurities.
- **Drying and Concentration:** Dry the organic layer over anhydrous MgSO_4 or Na_2SO_4 , filter the drying agent, and concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude product.
- **Purification:** The crude **1-Cyclopentylpiperidine** can be purified by vacuum distillation or flash column chromatography on silica gel to afford the final product with high purity.

Synthesis Workflow Diagram



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